

# A Procedural Guide to the Safe Disposal of 3-Cyano-3-methylcyclohexanone

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## Compound of Interest

Compound Name: 3-Cyano-3-methylcyclohexanone

CAS No.: 33235-14-2

Cat. No.: B3041658

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This guide provides a comprehensive, step-by-step protocol for the safe handling and disposal of **3-Cyano-3-methylcyclohexanone** (CAS No. 33235-14-2). Designed for researchers, scientists, and drug development professionals, this document synthesizes regulatory requirements with field-proven safety practices. The procedures outlined herein are designed to mitigate risks, ensure regulatory compliance, and promote a culture of safety within the laboratory environment.

## Hazard Profile and Risk Assessment

**3-Cyano-3-methylcyclohexanone** is a bifunctional organic compound possessing both a ketone and a nitrile group. This unique structure presents a dual-hazard profile that demands rigorous handling and disposal protocols.

- **Nitrile Group (-CN):** The primary toxicological concern stems from the cyano group. While the molecule itself is an organic nitrile, it has the potential to release highly toxic hydrogen cyanide (HCN) gas if it comes into contact with acids. Cyanide compounds are classified as acutely hazardous materials by regulatory bodies like the U.S. Environmental Protection Agency (EPA).

- Cyclohexanone Backbone: The cyclohexanone structure renders the compound a combustible, and likely flammable, liquid, similar to its parent compound, 3-methylcyclohexanone.[1][2][3] It may cause skin and eye irritation.[4]

A summary of the key safety and physical data is presented below.

Property	Value / Information	Source(s)
CAS Number	33235-14-2	[4][5][6]
Molecular Formula	C8H11NO	[5]
Molecular Weight	137.18 g/mol	[5]
GHS Pictograms	GHS07 (Harmful/Irritant)	[4]
Hazard Statements	H315: Causes skin irritation	[4]
Primary Hazards	Toxic (potential for HCN release), Irritant, Flammable Liquid	[1][4][7]
Incompatibilities	Strong oxidizing agents, Strong acids	

## Regulatory Framework: Waste Characterization

Under the Resource Conservation and Recovery Act (RCRA), chemical waste generators are legally required to determine if their waste is hazardous.[8] **3-Cyano-3-methylcyclohexanone** waste must be managed as hazardous waste due to its inherent properties.

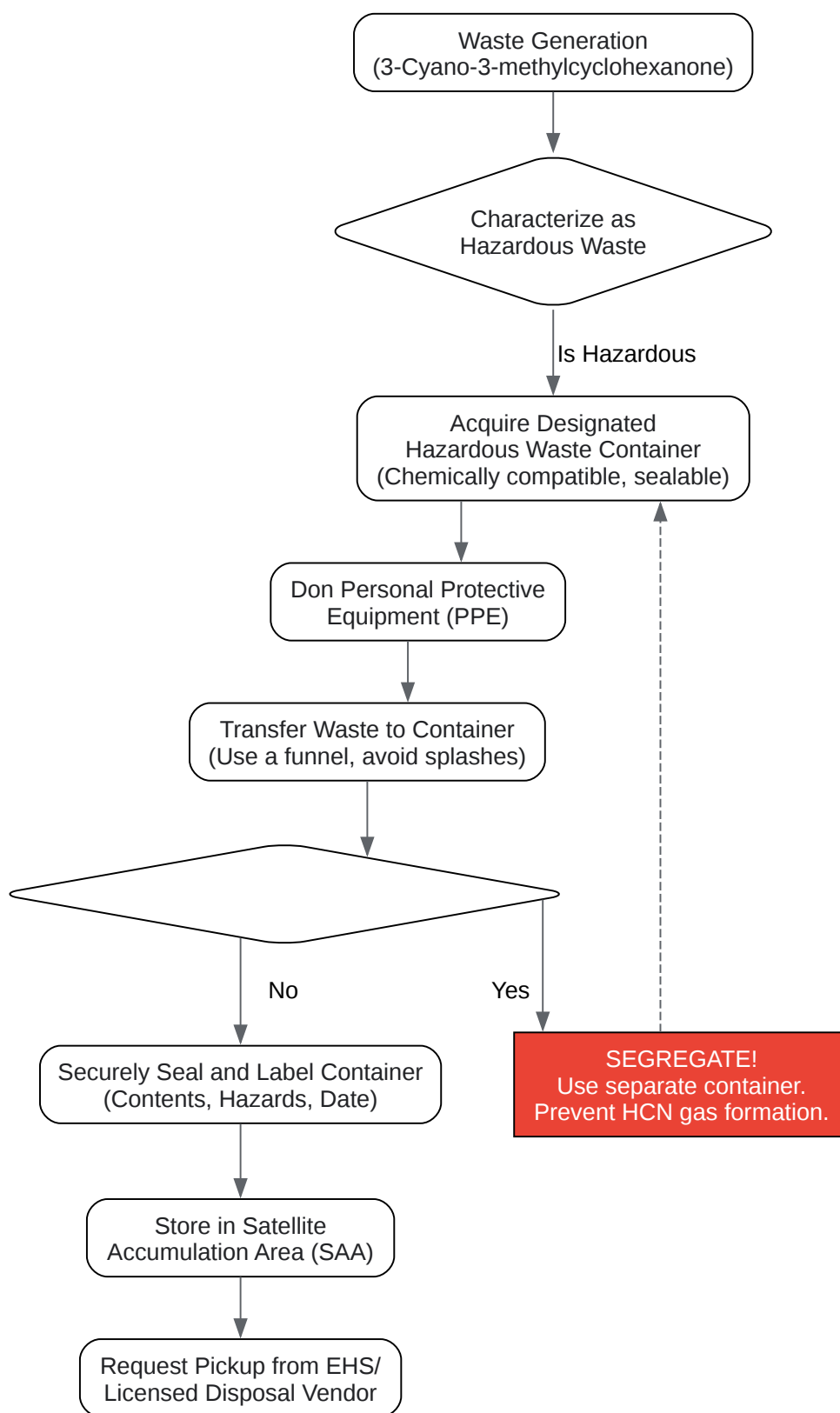
- Reactivity (EPA Waste Code D003 potential): Cyanide-bearing wastes that can generate toxic gases when exposed to a pH between 2 and 12.5 are considered reactive. The primary operational directive is to NEVER allow this compound or its waste to mix with acids.[9][10]
- Ignitability (EPA Waste Code D001 potential): Based on data for related cyclohexanone compounds, this chemical is likely a flammable liquid with a flash point below 140°F (60°C). [1][2][11]

Final waste code determination should always be done in consultation with your institution's Environmental Health & Safety (EHS) department.

## Core Disposal Workflow

The following protocol outlines the necessary steps from waste generation to final disposal. The process is designed to be a self-validating system, ensuring safety at each stage.

## Disposal Decision Workflow



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